

# Thermophysical Profiling and Synthetic Workflows of 2-Chlorocinnamoyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2-Chlorocinnamoyl chloride

CAS No.: 35086-82-9

Cat. No.: B3041727

[Get Quote](#)

Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Perspective: Senior Application Scientist

In the realm of active pharmaceutical ingredient (API) development and advanced organic synthesis, the strategic introduction of the 2-chlorocinnamoyl moiety is often a critical path. As a Senior Application Scientist, I frequently encounter challenges related to the thermal stability and moisture sensitivity of reactive acyl chlorides.

**2-Chlorocinnamoyl chloride** (CAS: 35086-82-9) is a highly versatile electrophile. However, its conjugated double bond and highly reactive acyl chloride group necessitate precise thermal control during synthesis and purification. This technical guide provides an authoritative, field-tested framework for understanding its thermophysical properties, managing its reactivity, and executing high-yield synthetic protocols.

## Thermophysical Properties & Phase Behavior

Understanding the physical constants of **2-chlorocinnamoyl chloride** is the first step in designing a safe and high-yielding synthetic route. The molecule transitions from a solid to a

liquid just above standard room temperature, which dictates how it must be handled and transferred in the laboratory.

## Table 1: Thermophysical Data of 2-Chlorocinnamoyl Chloride

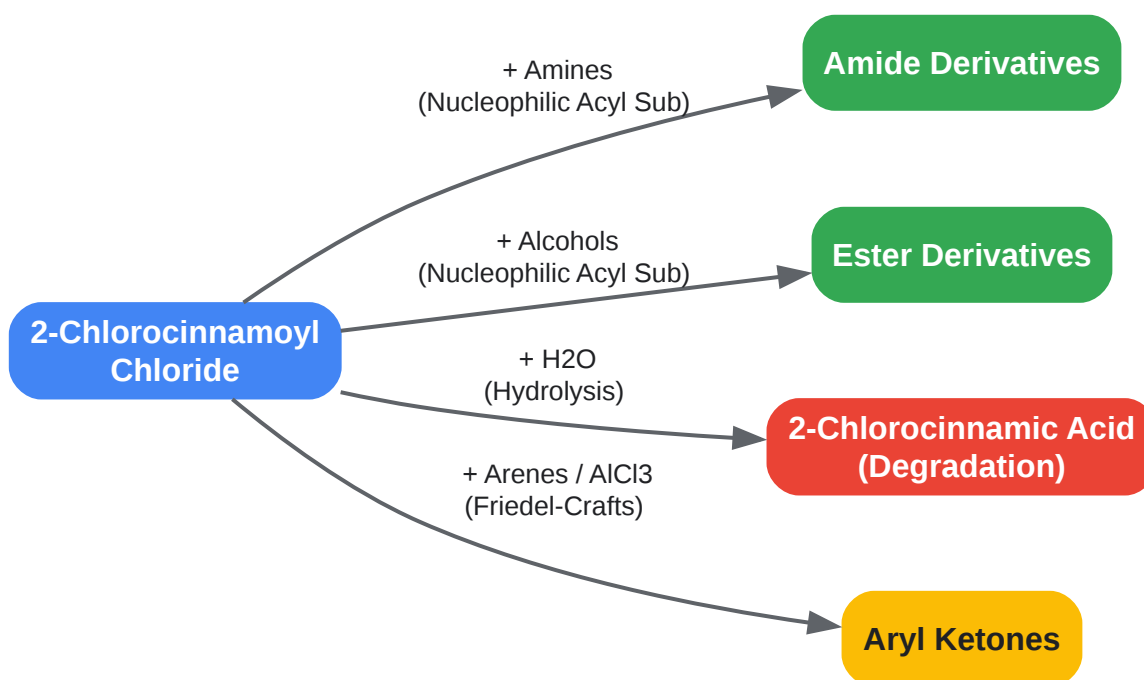
Parameter	Value	Scientific Rationale / Condition
CAS Number	35086-82-9	Unique registry identifier for 2-chlorocinnamoyl chloride[1].
Molecular Formula	C9H6Cl2O	Features an acyl chloride and an ortho-chloro substituted aromatic ring[1].
Melting Point	37 – 39 °C	White to yellowish crystalline solid that melts with mild heating (2)[2].
Boiling Point (Atmospheric)	257.5 °C	Measured at 760 mmHg. Heating to this point risks severe thermal degradation (3) [3].
Boiling Point (Vacuum)	155 – 160 °C	Measured at 12 mmHg. The standard required for safe, non-destructive distillation[2].
Flash Point	85 °C (185 °F)	Closed-cup measurement. Indicates moderate flammability risk during handling (4)[4].
Storage Temperature	2 – 8 °C	Refrigeration is mandatory to suppress ambient moisture hydrolysis (5)[5].

Causality Insight: The drastic difference between the atmospheric boiling point (257.5 °C) and the vacuum boiling point (155–160 °C) is the most critical data point for a synthetic chemist.

Subjecting the conjugated alkene system to temperatures exceeding 200 °C often induces thermal polymerization or degradation of the acyl chloride. Vacuum distillation is not merely a recommendation; it is a strict mechanistic requirement for preserving molecular integrity.

## Chemical Reactivity & Downstream Applications

**2-Chlorocinnamoyl chloride** serves as a premium intermediate in the synthesis of pharmaceuticals and agrochemicals. Its primary utility lies in its highly electrophilic carbonyl carbon, which rapidly undergoes nucleophilic acyl substitution[3].



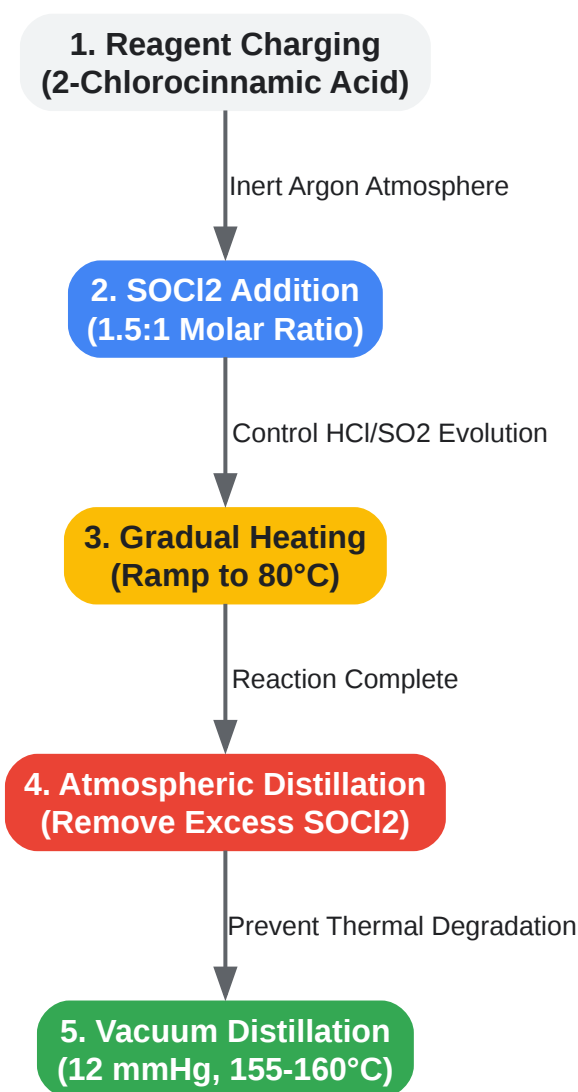
[Click to download full resolution via product page](#)

Figure 1: Primary reactivity pathways and downstream applications of **2-Chlorocinnamoyl chloride**.

## Validated Experimental Protocol: Synthesis & Purification

To ensure high yields (typically 75-90%)[3] and high purity, the conversion of 2-chlorocinnamic acid to its corresponding acyl chloride using thionyl chloride (SOCl<sub>2</sub>) is the industry standard.

The following protocol is designed as a self-validating system, ensuring that each step provides visual or physical feedback to the operator.



[Click to download full resolution via product page](#)

Figure 2: Step-by-step synthetic workflow for **2-Chlorocinnamoyl chloride**.

## Step-by-Step Methodology

### Phase 1: Thionyl Chloride-Mediated Conversion

- Preparation: Charge a flame-dried, argon-purged round-bottom flask with 1.0 equivalent of 2-chlorocinnamic acid.

- Stoichiometric Addition: Slowly add 1.5 equivalents of thionyl chloride (SOCl<sub>2</sub>).
  - Causality Check: Why a 1.5:1 ratio? This specific stoichiometric excess ensures complete conversion of the carboxylic acid[3]. The 0.5 equivalent excess acts as a localized solvent during the initial phase and is easily removed later due to its low boiling point (76 °C), avoiding the need for complex chromatographic separation.
- Controlled Heating: Initiate magnetic stirring and apply gradual heating to 80 °C.
  - Causality Check: The reaction produces equimolar amounts of HCl and SO<sub>2</sub> gases. Rapid heating causes violent effervescence, potentially leading to reaction mixture loss or pressure buildup. Gradual ramping controls the gas evolution rate[3].
  - Validation Checkpoint: The cessation of visible gas bubbling indicates the completion of the acyl chloride conversion.

#### Phase 2: Purification via Vacuum Distillation

- Solvent Stripping: Equip the flask with a short-path distillation head. Distill off the unreacted excess SOCl<sub>2</sub> at atmospheric pressure (vapor temperature ~76 °C).
- Vacuum Application: Once the SOCl<sub>2</sub> is removed, allow the system to cool slightly, then slowly apply a vacuum of 12 mmHg.
- Product Distillation: Resume heating until the vapor temperature reaches 155–160 °C. Collect the **2-chlorocinnamoyl chloride** fraction as a clear to yellowish liquid that will slowly crystallize upon cooling to room temperature (MP: 37–39 °C)[2].

## Storage, Handling, and Stability

Because **2-chlorocinnamoyl chloride** contains a highly electrophilic acyl group, it exhibits extreme moisture sensitivity. Exposure to ambient humidity results in rapid hydrolysis back to 2-chlorocinnamic acid, accompanied by the release of corrosive hydrogen chloride (HCl) gas.

#### Best Practices:

- Temperature: Store strictly at 2–8 °C[5].

- Atmosphere: Flush the headspace of the storage vessel with dry argon or nitrogen before sealing.
- Handling: Always handle within a certified fume hood, utilizing appropriate PPE (gloves, goggles) to protect against its corrosive nature and flash point of 85 °C[4].

## References

- Source: smolecule.
- Source: myskinrecipes.
- Source: guidechem.
- Source: echemi.
- Source: sigmaaldrich.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [guidechem.com](https://www.guidechem.com) [[guidechem.com](https://www.guidechem.com)]
- 2. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 3. Buy 2-Chlorocinnamoyl chloride | 35086-82-9 [[smolecule.com](https://www.smolecule.com)]
- 4. 2-Chlorocinnamoyl chloride | 35086-82-9 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 5. 2-Chlorocinnamoyl chloride [[myskinrecipes.com](https://www.myskinrecipes.com)]
- To cite this document: BenchChem. [Thermophysical Profiling and Synthetic Workflows of 2-Chlorocinnamoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3041727/docs#thermophysical-profiling-and-synthetic-workflows-of-2-chlorocinnamoyl-chloride>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)